

An In-depth Technical Guide to 4-(2-Cyclopropoxyethoxy)phenol

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 4-(2-Cyclopropoxyethoxy)phenol

Cat. No.: B1527771

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CAS Number: 63659-16-5

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

4-(2-Cyclopropoxyethoxy)phenol is a phenolic ether of significant interest in the pharmaceutical industry, primarily recognized as a key intermediate and impurity in the synthesis of Betaxolol, a selective beta-1 adrenergic receptor blocker used in the treatment of hypertension and glaucoma.^{[1][2][3]} The unique structural features of this molecule, namely the phenolic hydroxyl group and the cyclopropoxyethoxy side chain, impart specific chemical properties that are crucial for its role as a building block in organic synthesis. The presence of the cyclopropyl moiety is particularly noteworthy, as this functional group is increasingly utilized in medicinal chemistry to enhance metabolic stability, potency, and to reduce off-target effects.^[4] This guide provides a comprehensive overview of the synthesis, properties, and handling of **4-(2-Cyclopropoxyethoxy)phenol**, offering valuable insights for professionals in drug discovery and development.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(2-Cyclopropoxyethoxy)phenol** is presented in the table below. These properties are essential for understanding the compound's behavior in various chemical and biological systems.

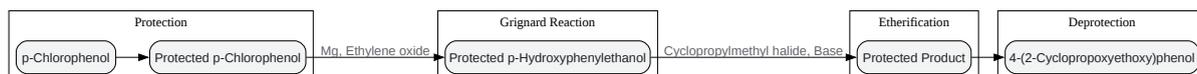
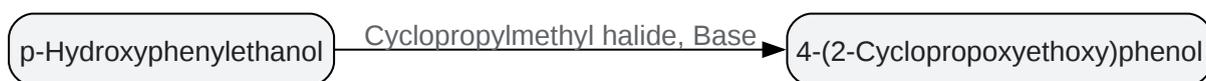
Property	Value	Source
CAS Number	63659-16-5	[5]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][2]
Molecular Weight	192.25 g/mol	[2][5]
Appearance	Colorless to Light Yellow Oil to Semi-Solid	[2]
Boiling Point (Predicted)	304.4 ± 17.0 °C	[2]
Density (Predicted)	1.112 ± 0.06 g/cm ³	[2]
pKa (Predicted)	10.01 ± 0.15	[2]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[2]

Synthesis Methodologies

The synthesis of **4-(2-Cyclopropoxyethoxy)phenol** typically involves the etherification of a substituted phenol. The Williamson ether synthesis is a prominent method employed for this transformation, which involves the reaction of an alkoxide with a primary alkyl halide.[6][7][8][9][10] Several synthetic routes have been described, often starting from readily available precursors like p-hydroxyphenylethanol or protected p-halophenols.

Method 1: Direct Etherification of p-Hydroxyphenylethanol

This approach is a straightforward method that involves the direct reaction of p-hydroxyphenylethanol with a cyclopropylmethyl halide in the presence of a base.[11]



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Sources

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